

Application Notes and Protocols for HKOCl-4m Imaging

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Compound of Interest

Compound Name: HKOCl-4m

Cat. No.: B8136123

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Audience: Researchers, scientists, and drug development professionals.

Introduction

HKOCl-4m is a mitochondria-targeting fluorescent probe designed for the selective detection of hypochlorous acid (HOCl), a key reactive oxygen species (ROS) implicated in various physiological and pathological processes. Based on a rhodol scaffold, **HKOCl-4m** operates via a HOCl-mediated O-dearylation reaction, leading to a robust "turn-on" fluorescent response. Its cationic triphenylphosphonium moiety facilitates its accumulation within the mitochondria, enabling the specific monitoring of mitochondrial HOCl production in living cells. These characteristics make **HKOCl-4m** a valuable tool for investigating the role of mitochondrial oxidative stress in fields such as immunology, neurobiology, and cancer research.^{[1][2]}

Probe Specifications

The spectral and chemical properties of **HKOCl-4m** are summarized below. Data for the parent compound HKOCl-4 is included for reference.

Property	Value	Reference
Probe Name	HKOCI-4m	[1] [2]
Target Analyte	Hypochlorous Acid (HOCl)	[1]
Subcellular Targeting	Mitochondria	
Excitation Wavelength	~530 nm	
Emission Wavelength	~557 nm	
Stock Solution Solvent	Dimethyl sulfoxide (DMSO)	
Typical Working Conc.	5 - 10 μ M	
Mechanism of Action	HOCl-induced O-dearylation	

Data Presentation

Selectivity of HKOCI-4 (Parent Compound)

The fluorescence response of HKOCI-4 (5 μ M) was tested against various reactive oxygen species (ROS) and reactive nitrogen species (RNS) to ensure its high selectivity for HOCl. The data demonstrates a significant fluorescence enhancement only upon the addition of HOCl.

Species (Concentration)	Relative Fluorescence Intensity
HKOCI-4 alone	1.0
HOCl (5 μ M)	~120.0
H ₂ O ₂ (100 μ M)	~1.5
TBHP (100 μ M)	~1.2
O ₂ ⁻ (100 μ M)	~1.8
NO (100 μ M)	~1.1
ONOO ⁻ (10 μ M)	~2.5
\cdot OH (100 μ M)	~2.0
ROO \cdot (100 μ M)	~1.3

Cytotoxicity of HKOCI-4 (Parent Compound)

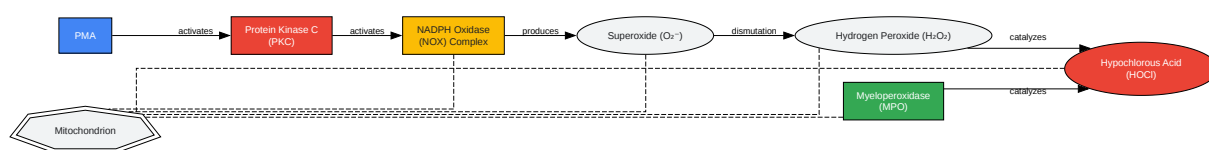
The cytotoxicity of the parent probe HKOCI-4 was evaluated in RAW264.7 macrophage cells using a standard MTT assay after 24 hours of incubation. The results indicate minimal toxicity at and above the typical working concentrations, ensuring that the probe does not significantly impact cell health during imaging experiments.

HKOCI-4 Concentration (μ M)	Cell Viability (%)
0	100
1	~98
5	~96
10	~95
20	~92

Experimental Protocols & Workflows

Signaling Pathway for PMA-Induced HOCl Production

Phorbol 12-myristate 13-acetate (PMA) is a potent activator of Protein Kinase C (PKC). In macrophages, PKC activation initiates a signaling cascade that leads to the assembly and activation of the NADPH oxidase (NOX) complex on the mitochondrial membrane. This complex generates superoxide (O_2^-), which is then dismutated to hydrogen peroxide (H_2O_2). Subsequently, the enzyme myeloperoxidase (MPO), present in mitochondria, utilizes H_2O_2 and chloride ions (Cl^-) to produce hypochlorous acid (HOCl).

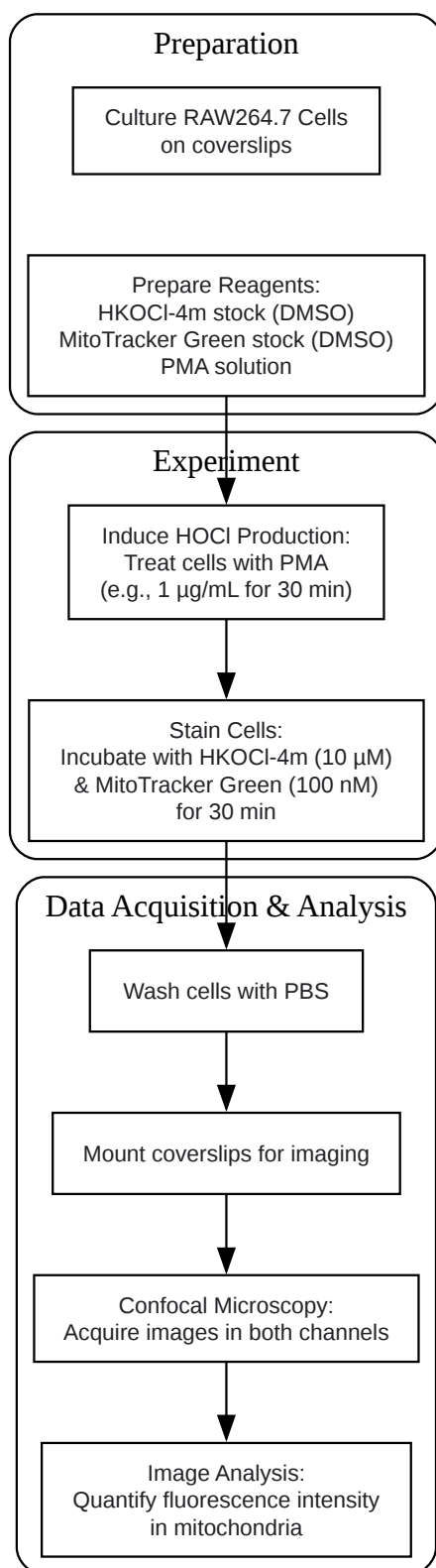


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Caption: PMA-induced signaling cascade leading to mitochondrial HOCl production in macrophages.

Experimental Workflow for HKOCl-4m Imaging

The overall workflow for detecting mitochondrial HOCl involves cell culture, stimulation to induce HOCl production, staining with **HKOCl-4m** and a co-localizing mitochondrial dye, followed by confocal imaging and data analysis.



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References

- 1. HKOCl-4: a rhodol-based yellow fluorescent probe for the detection of hypochlorous acid in living cells and tissues - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 2. HKOCl-4: a rhodol-based yellow fluorescent probe for the detection of hypochlorous acid in living cells and tissues - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
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